

# BMIM TFSI partial molar excess enthalpies determination

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**Compound Focus:** 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide

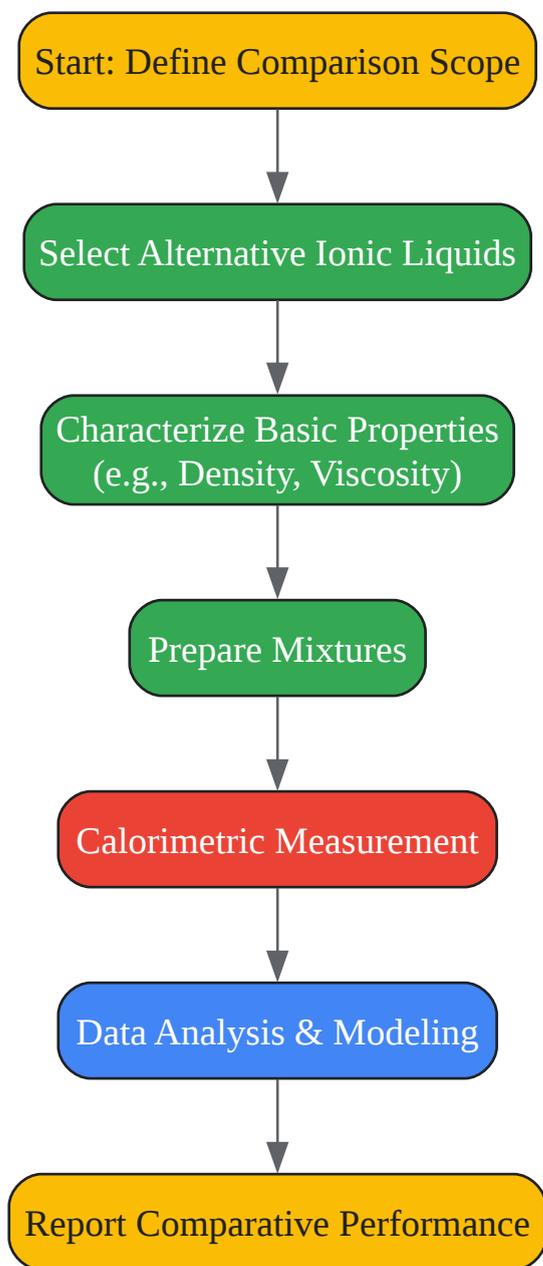
CAS No.: 174899-83-3

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## A Path Forward for Your Comparison Guide

Since the core data is not available in the current search, your guide could structure the methodology for a future experimental study. The workflow below outlines the key steps involved in generating the data you need.



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The table below suggests key properties to measure for a comprehensive comparison, based on information available in the search results for BMIM TFSI and general IL characteristics [1] [2].

Property	Role in Comparison	Example Value for BMIM TFSI
<b>Molecular Weight</b>	Basic identifier & for calculation	419.37 g/mol [2]

Property	Role in Comparison	Example Value for BMIM TFSI
Density	Fundamental physical property	1.44 g/cm <sup>3</sup> [2]
Viscosity	Indicates mass transfer limitations	48.8 cP [2]
Melting Point	Defines liquid range	-4 °C [2]
Water Content	Critical for reproducibility; impurity control	≤0.5% [3]

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## References

1. Recent progress and future perspectives of ionic liquid ... [sciencedirect.com]
2. Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide [roco.global]
3. 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide [sigmaaldrich.com]

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